

Technical Guide: Structural Elucidation of 3,4-Dihydroxy-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 3,4-Dihydroxy-5-methoxybenzonitrile

CAS No.: 89029-13-0

Cat. No.: B1661266

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Executive Summary & Structural Challenge

The target molecule, **3,4-Dihydroxy-5-methoxybenzonitrile** ($C_8H_7NO_3$), presents a specific elucidation challenge: determining the regiochemistry of the methoxy group on the 3,4,5-trisubstituted benzene ring.

- The Core Challenge: Distinguishing the target (asymmetric) from its isomer 4-methoxy-3,5-dihydroxybenzonitrile (symmetric).
- The Solution: The target molecule possesses C_1 symmetry (asymmetric), whereas the 4-methoxy isomer possesses C_{2v} symmetry. This difference is immediately apparent in the proton NMR integration and carbon signal count.
- Key Diagnostic: The observation of distinct chemical shifts for the aromatic protons (H2 and H6) and specific HMBC correlations from the methoxy protons to the C5 aromatic carbon.

Mass Spectrometry: Molecular Formula & Fragmentation

Before NMR analysis, the molecular formula must be established to confirm the degree of unsaturation and elemental composition.

High-Resolution Mass Spectrometry (HRMS)

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred due to the phenolic hydroxyl groups, which readily deprotonate.
- Target Ion:
- Calculated m/z : 164.0353 (for $C_8H_6NO_3^-$).
- Observed m/z : Expect $\sim 164.0350 \pm 5$ ppm.

Fragmentation Logic (MS/MS)

The fragmentation pattern provides structural fingerprints:

- Loss of Methyl Radical ($\bullet CH_3$): A characteristic loss of 15 Da (observed as neutral loss in MS/MS) confirms the methoxy group.
- Loss of HCN: A loss of 27 Da is diagnostic for the nitrile functionality attached to an aromatic ring.
- Loss of CO: Sequential losses of 28 Da (CO) are typical for catechols (dihydroxybenzenes).

Infrared Spectroscopy (IR): Functional Group Validation

IR is used primarily to confirm the presence of the nitrile and hydroxyl moieties, ruling out oxidized quinone forms.

Functional Group	Frequency (cm ⁻¹)	Morphology	Diagnostic Value
Nitrile (C≡N)	2220 – 2240	Sharp, Medium	Definitive. Distinguishes from benzoic acid derivatives (which show C=O ~1680).
Hydroxyl (O-H)	3200 – 3550	Broad	Confirms phenolic nature.
Aromatic C=C	1580 – 1620	Sharp	Skeletal vibration.
C-O Stretch	1200 – 1280	Strong	Aryl-alkyl ether (methoxy) and phenol C-O.

NMR Spectroscopy: The Elucidation Core

This section details the definitive assignment. The solvent of choice is DMSO-d₆ to prevent proton exchange of the phenolic hydroxyls, allowing them to be visible and integrated.

¹H NMR (Proton) – Symmetry Analysis

The proton spectrum immediately differentiates the target from the symmetric 4-methoxy isomer.

- Target (**3,4-Dihydroxy-5-methoxybenzonitrile**):
 - Symmetry: Asymmetric.
 - Aromatic Region: Two distinct signals for H2 and H6. They appear as doublets with a small meta-coupling constant (Hz).
 - Shift Prediction:
 - ~7.05 ppm (d,

Hz, H2)

- ~7.15 ppm (d,

Hz, H6)

- Note: H6 is typically deshielded relative to H2 due to the proximity of the OMe group vs the OH group, though this varies by solvent.
- Symmetric Isomer (4-Methoxy-3,5-dihydroxybenzonitrile):
 - Symmetry: Symmetric axis through C1 and C4.
 - Aromatic Region: A single singlet integrating to 2 protons (H2 and H6 are chemically equivalent).

¹³C NMR (Carbon) – The Skeleton

Expect 8 distinct carbon signals.

Carbon	Type	Approx. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] Shift (ppm)	Assignment Logic
C1	Quaternary	100 – 105	Ipso to Nitrile (Shielded).
CN	Quaternary	118 – 120	Nitrile carbon.
C2	Methine (CH)	108 – 112	Ortho to OH (Shielded).
C3	Quaternary	145 – 148	Ipso to OH (Deshielded).
C4	Quaternary	138 – 142	Ipso to OH (Deshielded, often distinct from C3/C5).
C5	Quaternary	148 – 152	Ipso to OMe (Most deshielded).
C6	Methine (CH)	104 – 108	Ortho to OMe (Shielded).
OMe	Methyl (CH ₃)	56.0 – 56.5	Characteristic methoxy shift.

2D NMR: Definitive Connectivity (The "Smoking Gun")

To prove the methoxy group is at position 5 (and not 3 or 4), we rely on HMBC (Heteronuclear Multiple Bond Correlation) and NOESY (Nuclear Overhauser Effect Spectroscopy).

HMBC Protocol

- Goal: Establish the C-O-C connectivity.
- Observation: The methoxy protons (

3.85) will show a strong 3-bond correlation (

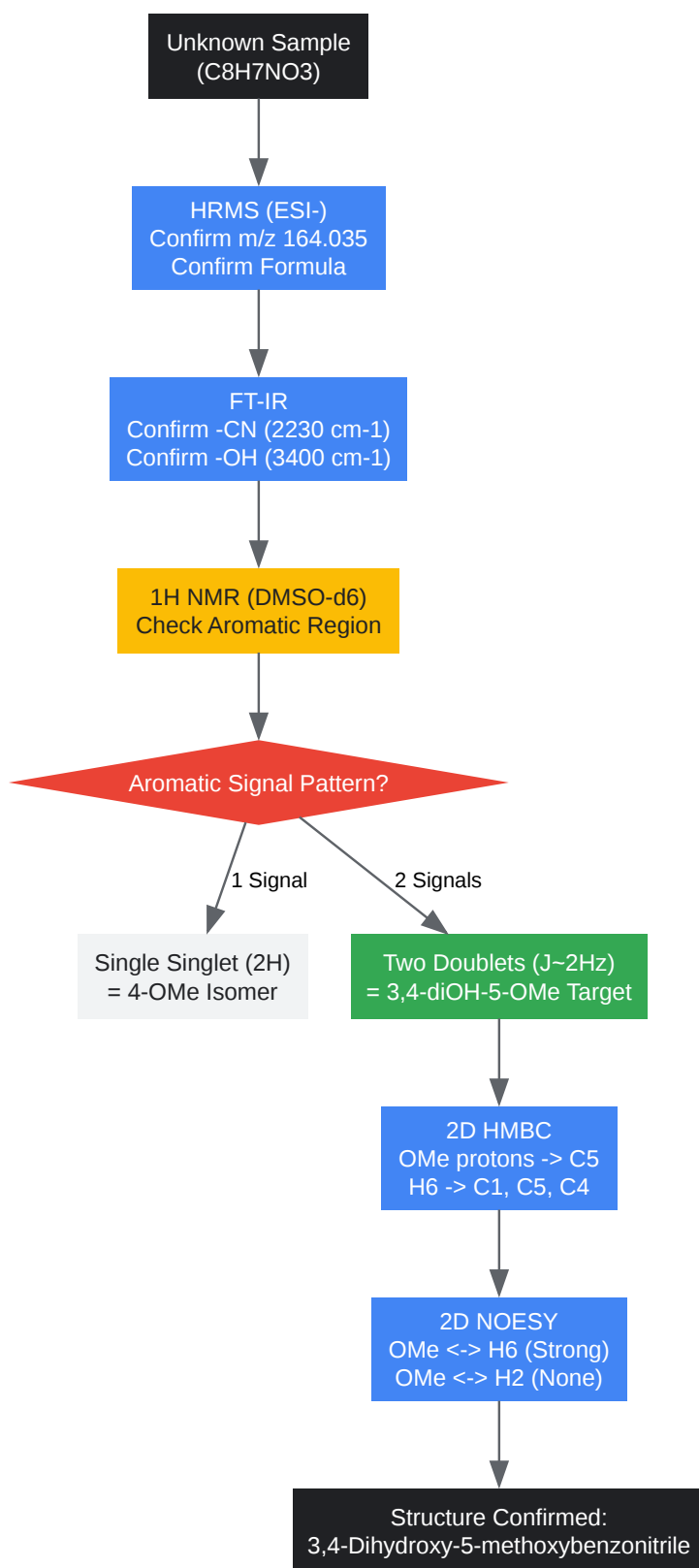
) to C5.

- Verification:
 - Identify C5 via HMBC from H6 (H6 correlates to C5, C1, C4).
 - Identify C3 via HMBC from H2 (H2 correlates to C3, C1, C4).
 - The Methoxy protons must correlate ONLY to C5, not C3 or C4.

NOESY Protocol

- Goal: Spatial proximity.
- Observation:
 - Target (5-OMe): Strong NOE correlation between OMe protons and H6. No NOE between OMe and H2.
 - Isomer (4-OMe): NOE between OMe and both H2 and H6 (if they were distinguishable) or the single aromatic signal.

Elucidation Workflow Diagram



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Caption: Step-by-step logic flow for distinguishing the target molecule from symmetric isomers.

Detailed Experimental Protocols

Sample Preparation for NMR

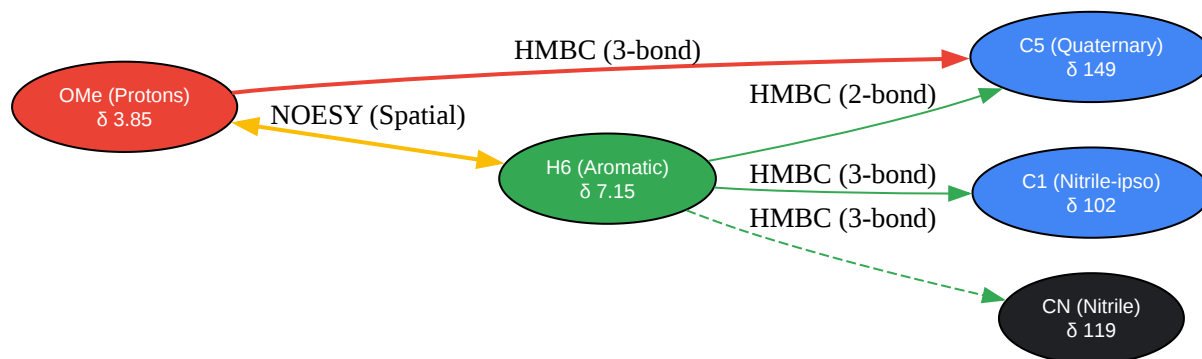
- Mass: Weigh 5–10 mg of the solid sample.
- Solvent: Dissolve in 600 μL of DMSO- d_6 (99.9% D).
 - Why DMSO? Chloroform- d often causes broadening of phenolic protons or allows rapid exchange, making them invisible. DMSO stabilizes the hydrogen bonding, sharpening the OH signals.
- Tube: Transfer to a high-quality 5mm NMR tube.

HMBC Acquisition Parameters

- Pulse Sequence: Gradient-selected HMBC (e.g., hmbcgplpndqf on Bruker).
- Long-range Delay: Optimized for
Hz (approx 62.5 ms).
- Scans: Minimum 16 scans per increment.
- Increments: 256 in F1 (Carbon dimension).
- Processing: Sine-bell squared apodization to resolve small couplings.

Structural Correlation Map

The following diagram visualizes the critical correlations required to confirm the structure.



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Caption: Critical HMBC (Red/Green) and NOESY (Yellow) correlations establishing regiochemistry.

References

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- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 15892, 3,4,5-Trimethoxybenzonitrile. Retrieved February 19, 2026, from [\[Link\]](#)
 - Context: Source for nitrile carbon shifts and aromatic coupling constants in similar benzonitrile systems.
- Context: Reference for the effect of the nitrile group on C1 and ortho-proton chemical shifts.
- Context: Identifies the target class of compounds as anthocyanin metabolites, providing biological context and isol

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- To cite this document: BenchChem. [Technical Guide: Structural Elucidation of 3,4-Dihydroxy-5-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1661266/docs#technical-guide-structural-elucidation-of-3-4-dihydroxy-5-methoxybenzonitrile>]

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